

# NIR-797 isothiocyanate safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NIR-797 isothiocyanate

Cat. No.: B15554533

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## An In-depth Technical Guide to the Safe Handling of **NIR-797 Isothiocyanate**

This guide provides comprehensive safety and handling information for **NIR-797 isothiocyanate**, intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the product.

## Chemical and Physical Properties

**NIR-797 isothiocyanate** is a near-infrared cyanine dye commonly used for labeling proteins and other biomolecules for fluorescence imaging applications.<sup>[1][2]</sup> Its key properties are summarized below.

Property	Value
CAS Number	152111-91-6[1]
Molecular Formula	C <sub>45</sub> H <sub>50</sub> N <sub>3</sub> NaO <sub>6</sub> S <sub>4</sub> [1]
Molecular Weight	880.14 g/mol
Appearance	Powder
Solubility	Soluble in DMSO and ethanol.[1]
Excitation Maximum (λ <sub>ex</sub> )	795 nm (in 0.1 M phosphate pH 7.0)
Emission Maximum (λ <sub>em</sub> )	817 nm (in 0.1 M phosphate pH 7.0)

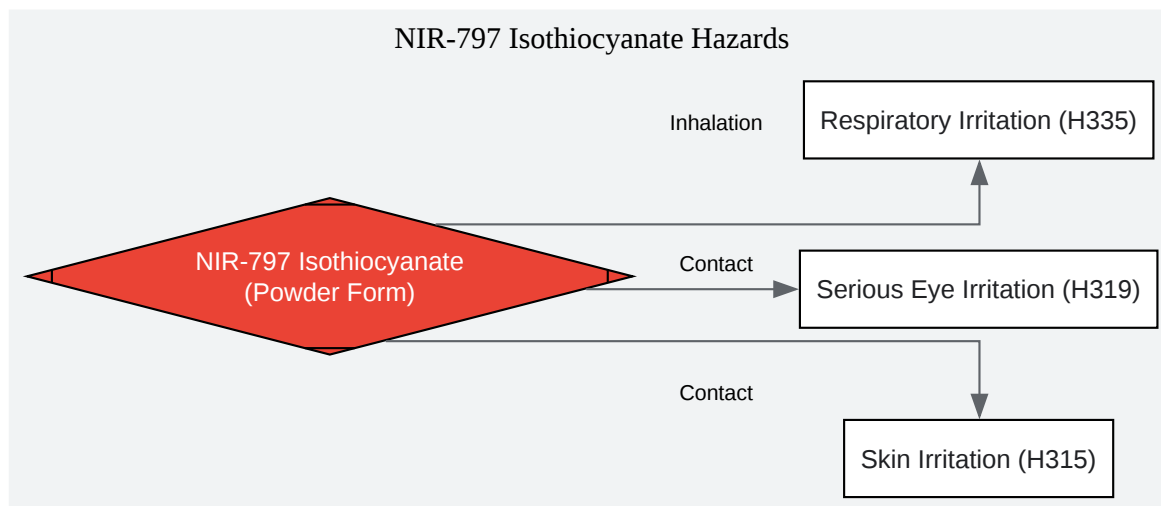
## Hazard Identification and Safety Precautions

**NIR-797 isothiocyanate** presents several potential hazards that require careful management. The primary hazards are associated with its irritant properties and its form as a fine powder.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The diagram below illustrates the key hazards associated with **NIR-797 isothiocyanate**.



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Caption: Hazard identification for **NIR-797 isothiocyanate**.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **NIR-797 isothiocyanate**:

- Eye Protection: Chemical safety goggles or a face shield.<sup>[3]</sup>
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).<sup>[3]</sup> Contaminated gloves should be disposed of immediately after use.
- Body Protection: A laboratory coat and appropriate protective clothing to prevent skin exposure.
- Respiratory Protection: A NIOSH-approved respirator with an appropriate cartridge should be used, especially when handling the powder outside of a certified chemical fume hood.<sup>[3]</sup> A type N95 dust mask is a minimum requirement.

## Handling and Storage

Proper handling and storage are essential to maintain the stability of the compound and ensure user safety.

## Handling

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Dispensing: As a fine powder, care should be taken to avoid generating dust. For maximum recovery of the product, centrifuge the original vial before removing the cap.<sup>[1]</sup>
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is handled or stored.

## Storage

- Temperature: Store at -20°C for long-term storage.<sup>[1]</sup> Short-term storage at 2-8°C is also acceptable.
- Conditions: Keep the container tightly closed and store in a dry, well-ventilated place. The product is moisture-sensitive.<sup>[3]</sup> Protect from light.
- Stability: When stored correctly, the product is stable for at least 12 months.

## Experimental Protocols

### Preparation of Stock Solutions

This protocol outlines the steps for safely preparing a stock solution of **NIR-797 isothiocyanate**.

- Preparation: Ensure all necessary PPE is worn. Perform all operations within a certified chemical fume hood.
- Equilibration: Allow the vial of **NIR-797 isothiocyanate** to warm to room temperature before opening to prevent condensation of moisture.
- Centrifugation: Briefly centrifuge the vial to collect all the powder at the bottom.

- **Solvent Addition:** Add the desired volume of an appropriate solvent (e.g., anhydrous DMSO) to the vial using a calibrated pipette.
- **Dissolution:** Cap the vial tightly and vortex or sonicate until the dye is completely dissolved.

## Spill and Leak Procedures

In the event of a spill, follow these procedures:

- **Evacuation:** Evacuate non-essential personnel from the immediate area.
- **Ventilation:** Ensure the area is well-ventilated.
- **Containment:** For a dry spill, carefully sweep or vacuum the powder. Avoid generating dust. Place the collected material into a sealed, labeled container for hazardous waste. For a solution spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- **Decontamination:** Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- **Waste Disposal:** Dispose of all contaminated materials as hazardous waste.

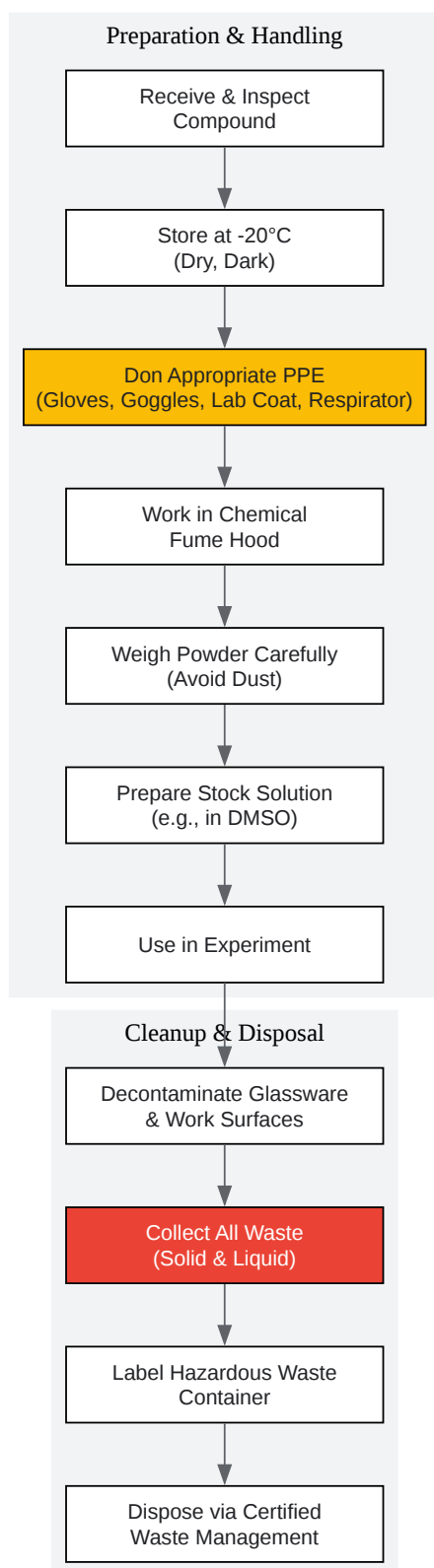
## First-Aid Measures

- **If Inhaled:** Move the person to fresh air and keep them in a position comfortable for breathing. If feeling unwell, call a poison center or doctor.
- **In Case of Skin Contact:** Immediately wash with plenty of soap and water. If skin irritation occurs, seek medical advice. Remove contaminated clothing and wash it before reuse.
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- **If Swallowed:** Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.

## Disposal Considerations

**NIR-797 isothiocyanate** and any contaminated materials must be disposed of as hazardous waste. Do not dispose of down the drain or in regular trash. All waste must be collected in a dedicated, properly labeled hazardous waste container.<sup>[3]</sup> Disposal should be carried out by a licensed professional waste disposal service in accordance with local, state, and federal regulations.

The following workflow diagram outlines the safe handling and disposal process for **NIR-797 isothiocyanate**.



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Caption: Safe handling workflow for **NIR-797 isothiocyanate**.

## In-Vitro and In-Vivo Experimental Considerations

**NIR-797 isothiocyanate** is frequently used in biological research, for example, in the formulation of nanoparticles for fluorescence imaging and photothermal therapy.[4]

Researchers have encapsulated **NIR-797 isothiocyanate** in PLGA nanoparticles, a process that involves dissolving the dye in an organic solvent like DMSO before adding it to a polymer solution.[4] Such protocols should always be conducted with the safety precautions outlined in this guide. When used in vivo, the biocompatibility and potential toxicity of the final formulation (e.g., dye-loaded nanoparticles) must be thoroughly assessed.[4]

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## References

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Address: 3281 E Guasti Rd

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